

Off-Target Screening Profile of (R)-V-0219 Hydrochloride: A Comparative Guide

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Compound of Interest

Compound Name: (R)-V-0219 hydrochloride

Cat. No.: B10854729

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(R)-V-0219 hydrochloride, an orally active positive allosteric modulator (PAM) of the glucagon-like peptide-1 receptor (GLP-1R), has demonstrated potential in preclinical studies for the treatment of obesity-associated diabetes. A critical aspect of the preclinical safety assessment of any new drug candidate is the evaluation of its off-target activity. This guide provides a comparative overview of the off-target screening of **(R)-V-0219 hydrochloride** against established safety pharmacology panels, supported by experimental data and detailed methodologies.

Executive Summary

(R)-V-0219 hydrochloride exhibits a highly selective profile with minimal off-target interactions. The primary publication detailing its discovery reports "no observable off-target activities" when screened against a panel of receptors, ion channels, and enzymes.^{[1][2][3]} This clean profile is a significant advantage, suggesting a lower potential for mechanism-independent side effects. For comparison, this guide details two widely used commercial off-target screening panels, the Eurofins SafetyScreen44 and the Reaction Biology InVEST44, to provide a context for the scope and findings of the screening of **(R)-V-0219 hydrochloride**.

Comparative Analysis of Off-Target Screening Panels

To contextualize the off-target screening results of **(R)-V-0219 hydrochloride**, it is useful to compare the panel used for its evaluation with industry-standard safety pharmacology panels. These panels are designed to identify potential adverse drug reactions early in the drug discovery process by assessing activity against a broad range of clinically relevant targets.

Feature	(R)-V-0219 hydrochloride (CEREP Panel)	Eurofins SafetyScreen44	Reaction Biology InVEST44
Number of Targets	54	44	44
Target Classes	Receptors, Ion Channels, Transporters	GPCRs, Ion Channels, Enzymes, Transporters, Nuclear Receptors	GPCRs, Ion Channels, Enzymes, Transporters, Nuclear Receptors
Key Findings	No significant off-target activity observed at 10 μ M	Not Applicable	Not Applicable
Reference	Decara et al., 2022, J. Med. Chem.	Eurofins Discovery	Reaction Biology

Off-Target Screening Data for (R)-V-0219 Hydrochloride

The off-target screening of V-0219 was conducted by CEREP (a Eurofins company) against a panel of 54 targets, including receptors, ion channels, and transporters. At a concentration of 10 μ M, V-0219 demonstrated a lack of significant binding, with the majority of targets showing less than 20% inhibition. This indicates a high degree of selectivity for the GLP-1R.

Table 1: Off-Target Screening Results for **(R)-V-0219 Hydrochloride** at 10 μ M

Target	% Inhibition	Target	% Inhibition
Adenosine A1	<20	Histamine H2	<20
Adenosine A2A	<20	Muscarinic M1	<20
Adenosine A3	<20	Muscarinic M2	<20
Adrenergic α 1	<20	Muscarinic M3	<20
Adrenergic α 2	<20	Neurokinin NK1	<20
Adrenergic β 1	<20	Neurokinin NK2	<20
Adrenergic β 2	<20	Neuropeptide Y Y1	<20
Angiotensin AT1	<20	Neuropeptide Y Y2	<20
Bradykinin B2	<20	Opioid δ (DOP)	<20
Cannabinoid CB1	<20	Opioid κ (KOP)	<20
Cannabinoid CB2	<20	Opioid μ (MOP)	<20
Cholecystokinin CCK1	<20	Serotonin 5-HT1A	<20
Dopamine D1	<20	Serotonin 5-HT1B	<20
Dopamine D2S	<20	Serotonin 5-HT2A	<20
Endothelin ETA	<20	Serotonin 5-HT2B	<20
GABAA (central)	<20	Serotonin 5-HT3	<20
Galanin GAL1	<20	Somatostatin sst2	<20
Galanin GAL2	<20	Vasopressin V1a	<20
Histamine H1	<20	Transporters	
Dopamine Transporter	<20	Ion Channels	
Norepinephrine Transporter	<20	Ca ²⁺ Channel (L-type)	<20
Serotonin Transporter	<20	K ⁺ Channel (hERG)	<20
Na ⁺ Channel (site 2)	<20		

K+ Channel (Kir2.x)	<20
K+ Channel (KCNQ)	<20
Cl- Channel (GABA-gated)	<20

Data extracted from the supplementary information of Decara et al., 2022, J. Med. Chem.

Experimental Protocols

The off-target screening of **(R)-V-0219 hydrochloride** was performed using radioligand binding assays. This is a standard and robust method for determining the affinity of a compound for a wide range of targets.

General Protocol for Radioligand Binding Assay

1. Preparation of Reagents:

- Test Compound: **(R)-V-0219 hydrochloride** is dissolved in an appropriate solvent (e.g., DMSO) to create a stock solution, which is then serially diluted to the final test concentration.
- Radioligand: A specific radiolabeled ligand for the target of interest is diluted in assay buffer to a concentration typically at or below its dissociation constant (K_d).
- Membrane Preparation: Cell membranes or tissue homogenates expressing the target receptor are prepared and stored frozen. On the day of the assay, they are thawed and resuspended in assay buffer.
- Assay Buffer: The composition of the buffer is optimized for each specific target to ensure optimal binding conditions.
- Non-specific Binding Control: A high concentration of a known, unlabeled ligand for the target is used to determine non-specific binding.

2. Assay Procedure:

- The assay is typically performed in a 96-well plate format.
- To each well, the following are added in a specific order:
 - Assay buffer
 - Test compound or non-specific binding control
 - Membrane preparation

- Radioligand
- The plate is incubated for a specific time (e.g., 60 minutes) at a controlled temperature (e.g., room temperature or 37°C) to allow the binding to reach equilibrium.

3. Separation of Bound and Free Radioligand:

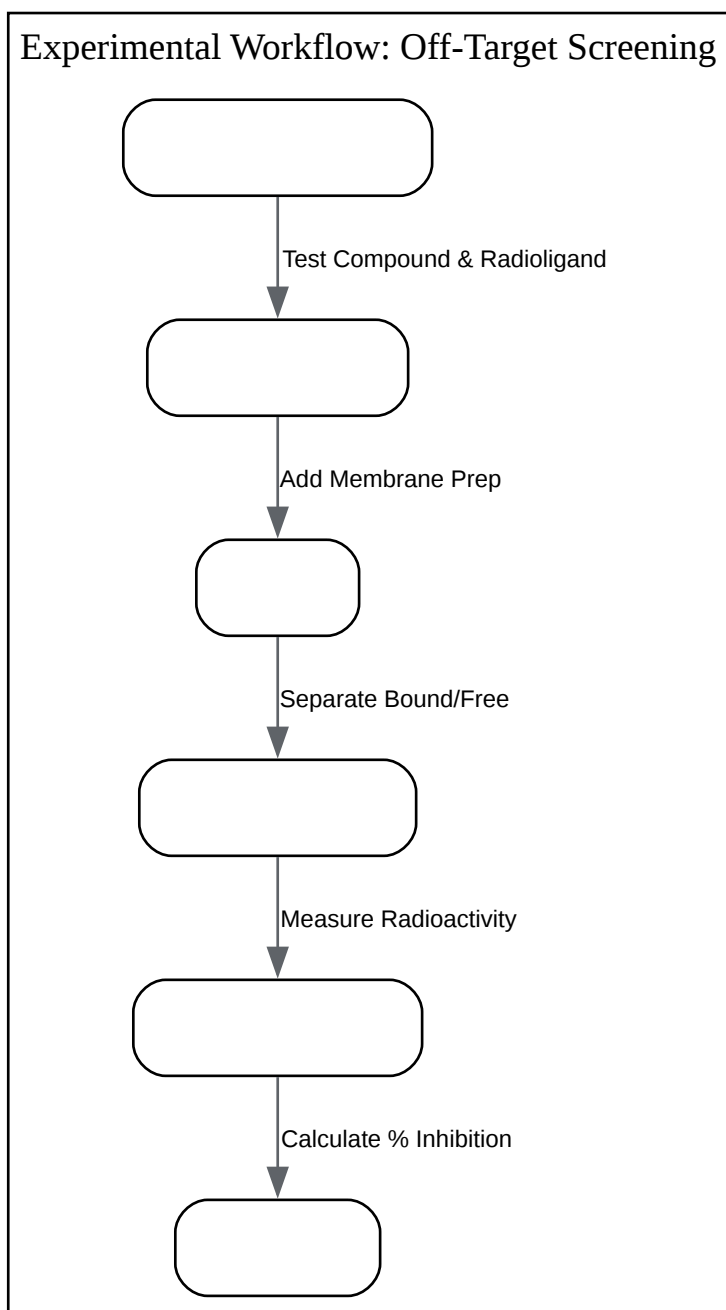
- The incubation is terminated by rapid filtration through a filter mat using a cell harvester. This separates the membrane-bound radioligand from the free radioligand in the solution.
- The filters are washed multiple times with ice-cold wash buffer to remove any non-specifically bound radioligand.

4. Detection and Data Analysis:

- The radioactivity retained on the filters is measured using a scintillation counter.
- The percentage of inhibition of radioligand binding by the test compound is calculated relative to the control (vehicle) wells.

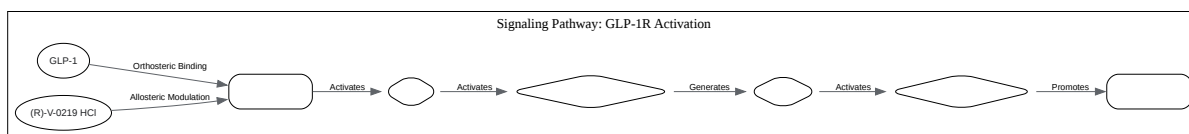
Visualizing the Workflow and Signaling Context

To better understand the process of off-target screening and the primary signaling pathway of **(R)-V-0219 hydrochloride**, the following diagrams are provided.



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Caption: A simplified workflow for a typical radioligand binding assay used in off-target screening.



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- To cite this document: BenchChem. [Off-Target Screening Profile of (R)-V-0219 Hydrochloride: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10854729/docs#off-target-screening-profile-of-r-v-0219-hydrochloride-a-comparative-guide\]](https://www.benchchem.com/product/b10854729/docs#off-target-screening-profile-of-r-v-0219-hydrochloride-a-comparative-guide)

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